

Zirconium Sulfate Tetrahydrate: A Comprehensive Technical Guide to its Chemical Properties and Hazards

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Compound of Interest

Compound Name: Zirconium sulfate tetrahydrate

Cat. No.: B1593208

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This technical guide provides an in-depth overview of the chemical properties and associated hazards of **zirconium sulfate tetrahydrate**. This document is intended for researchers, scientists, and drug development professionals who utilize or are considering the use of this compound in their work. The information is presented to ensure safe handling and informed application of **zirconium sulfate tetrahydrate** in a laboratory and industrial setting.

Chemical and Physical Properties

Zirconium sulfate tetrahydrate is a white crystalline solid, an inorganic compound with the chemical formula $\text{Zr}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$.^{[1][2][3]} It is known for its solubility in water.^{[2][3][4][5][6]} The compound is generally stable under normal conditions of use and storage.^{[7][8][9]} Key quantitative physical and chemical properties are summarized in Table 1.

Property	Value	Source
Molecular Formula	$\text{Zr}(\text{SO}_4)_2 \cdot 4\text{H}_2\text{O}$	[2][10]
Molecular Weight	355.41 g/mol	[10][11][12]
Appearance	White crystalline powder/solid	[4][7]
Solubility in Water	52.5 g/100 mL	[4]
Melting Point	410 °C (decomposes)	[9][12]
Density	3.22 g/cm ³	[10][12]

Hazards and Safety Information


Zirconium sulfate tetrahydrate is classified as an irritant.[7] It can cause irritation to the skin, eyes, and respiratory system.[1][7][11] Ingestion may lead to gastrointestinal irritation.[7][11] The toxicological properties of this substance have not been fully investigated.[7][8]

GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **zirconium sulfate tetrahydrate**:

- H315: Causes skin irritation.[11][12]
- H319: Causes serious eye irritation.[11][12]
- H335: May cause respiratory irritation.[11][12]

Pictograms:

-  alt text

Toxicological Data

Test	Result	Species	Source
LD50 (Oral)	3500 mg/kg	Rat	[7]
LD50 (Oral)	1235 mg/kg	Rat	[7]

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate assessment of chemical properties and hazards. Below are representative protocols based on standardized testing guidelines for key parameters.

Determination of Acute Oral Toxicity (Representative Protocol based on OECD Guideline 401)

This protocol outlines the general procedure for determining the acute oral toxicity (LD50) of a substance like **zirconium sulfate tetrahydrate**.

Objective: To determine the median lethal dose (LD50) of the test substance after a single oral administration.

Test Animals: Healthy, young adult rats of a single strain are used. At least 5 animals per dose group are required.[\[4\]](#)

Procedure:

- The test substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[\[4\]](#)
- The animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Body weight is recorded weekly.
- All animals (deceased and surviving) undergo a gross necropsy at the end of the observation period.
- The LD50 is calculated using a standard statistical method.

Determination of Melting Point (Representative Protocol based on ASTM E324)

This protocol describes a general method for determining the melting point of a chemical substance using the capillary tube method.^[1]

Apparatus: Melting point apparatus, capillary tubes, thermometer.

Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt (initial melting point) and the temperature at which it becomes completely liquid (final melting point) are recorded to define the melting range.^[1]

Thermal Gravimetric Analysis (TGA) of a Hydrated Salt (Representative Protocol)

This protocol outlines a general procedure for analyzing the thermal decomposition of a hydrated salt like **zirconium sulfate tetrahydrate** to determine its water of hydration.

Apparatus: Thermogravimetric analyzer.

Procedure:

- A small, accurately weighed sample of the hydrated salt is placed in the TGA furnace.
- The sample is heated at a constant rate under a controlled atmosphere (e.g., nitrogen or air).
- The weight of the sample is continuously monitored and recorded as a function of temperature.

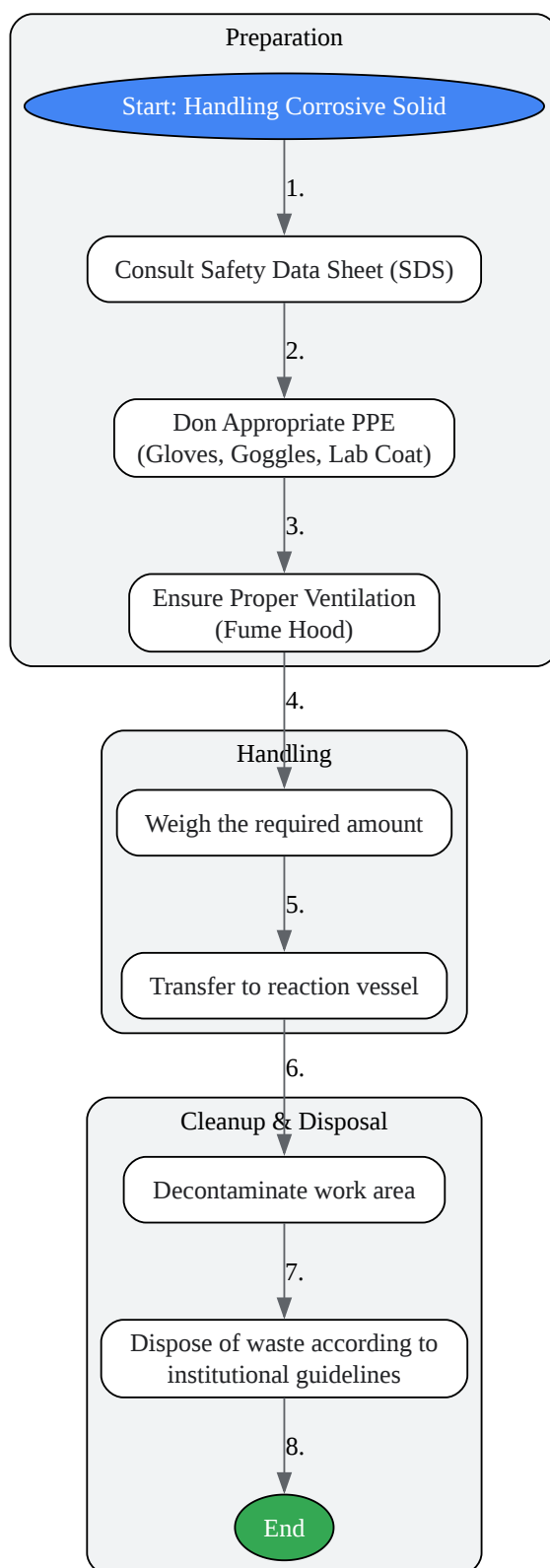
- The resulting TGA curve shows weight loss at specific temperatures, corresponding to the loss of water molecules. The percentage of water in the hydrate can be calculated from the weight loss.

Visualized Workflows and Relationships

To better illustrate the processes and logical sequences related to the handling and application of **zirconium sulfate tetrahydrate**, the following diagrams are provided in the DOT language for Graphviz.

Safe Handling Workflow for Corrosive Solids

This workflow outlines the essential steps for safely handling corrosive solids like **zirconium sulfate tetrahydrate** in a laboratory setting.

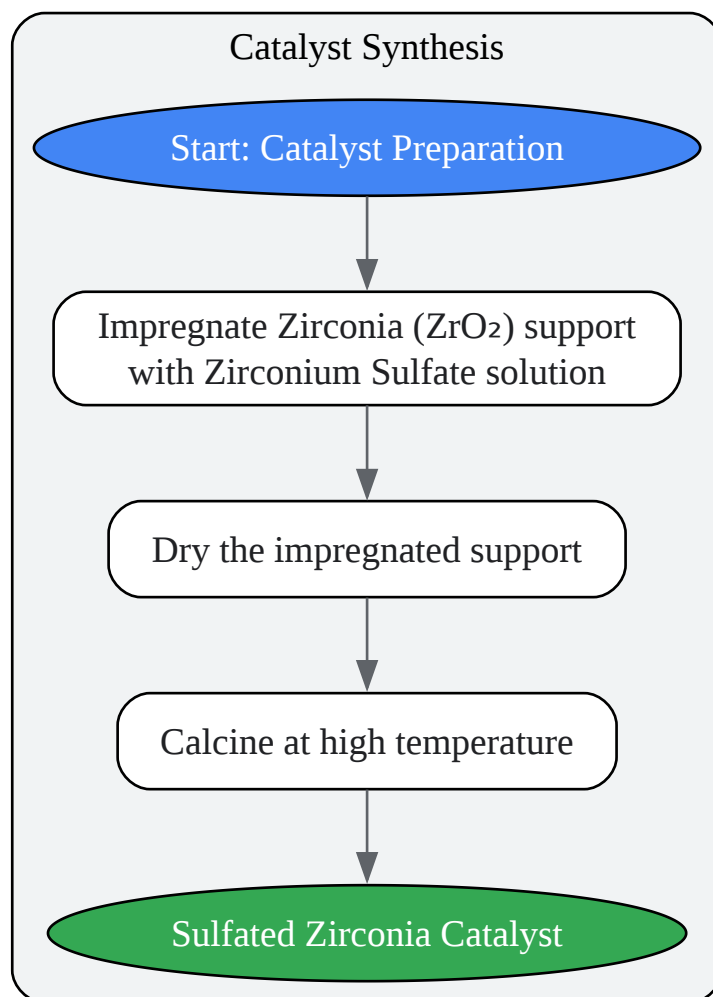


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Safe handling workflow for corrosive solids.

Preparation of a Sulfated Zirconia Catalyst

This diagram illustrates a simplified workflow for the preparation of a sulfated zirconia catalyst, a common application of zirconium sulfate.



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Workflow for sulfated zirconia catalyst preparation.

Conclusion

Zirconium sulfate tetrahydrate is a valuable chemical with diverse applications. A thorough understanding of its chemical properties and hazards, coupled with the implementation of appropriate safety protocols, is paramount for its responsible use in research and development.

This guide serves as a foundational resource to promote safe and effective handling and application of this compound.

Disclaimer: This document is intended for informational purposes only and does not constitute a replacement for a formal risk assessment or consultation of the official Safety Data Sheet (SDS) provided by the manufacturer.

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